

# Discovery and origin of compound ZJ01

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## Compound of Interest

Compound Name: ZJ01

Cat. No.: B1193803

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An In-depth Technical Guide on the Discovery and Origin of Compound **ZJ01**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Compound **ZJ01** is a novel, small-molecule inhibitor of the Kelch-like ECH-associated protein 1 (Keap1)-Nuclear factor erythroid 2-related factor 2 (Nrf2) protein-protein interaction (PPI).[1][2] Its discovery represents a significant advancement in the development of therapeutic agents targeting oxidative stress and inflammation-related diseases. **ZJ01** was identified from a proprietary compound library and has demonstrated cytoprotective effects in models of septic cardiomyopathy.[1][2] This technical guide provides a comprehensive overview of the discovery, origin, and mechanism of action of **ZJ01**, including detailed experimental protocols and quantitative data.

## Chemical Properties

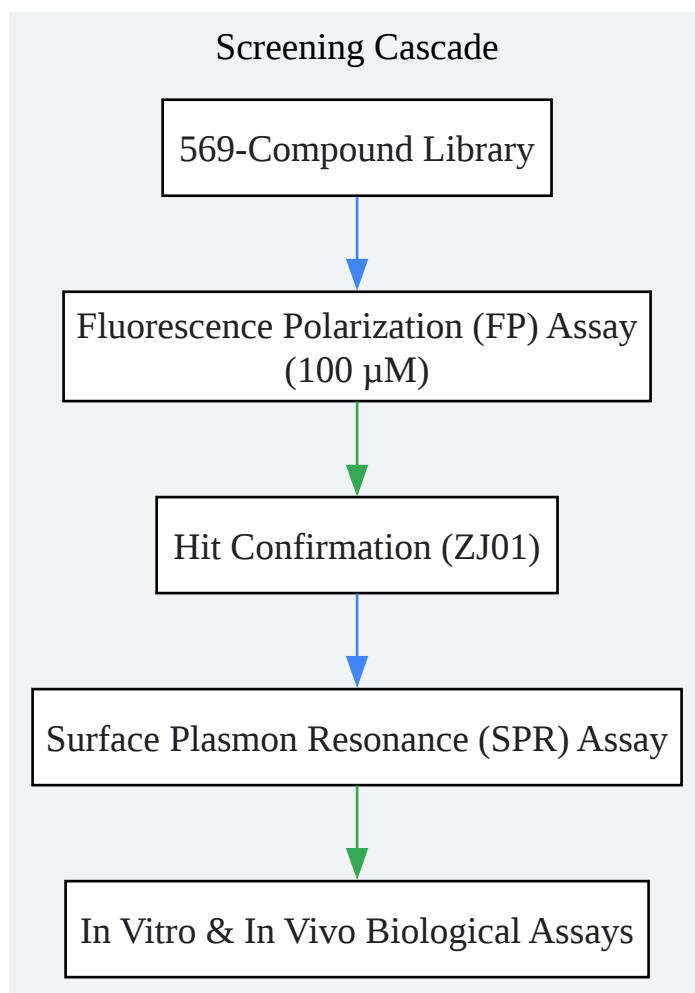
**ZJ01** possesses an iminocoumarin-benzothiazole core structure.[2] The synthesis of **ZJ01** has been reported, indicating its origin as a synthetic compound.[1]

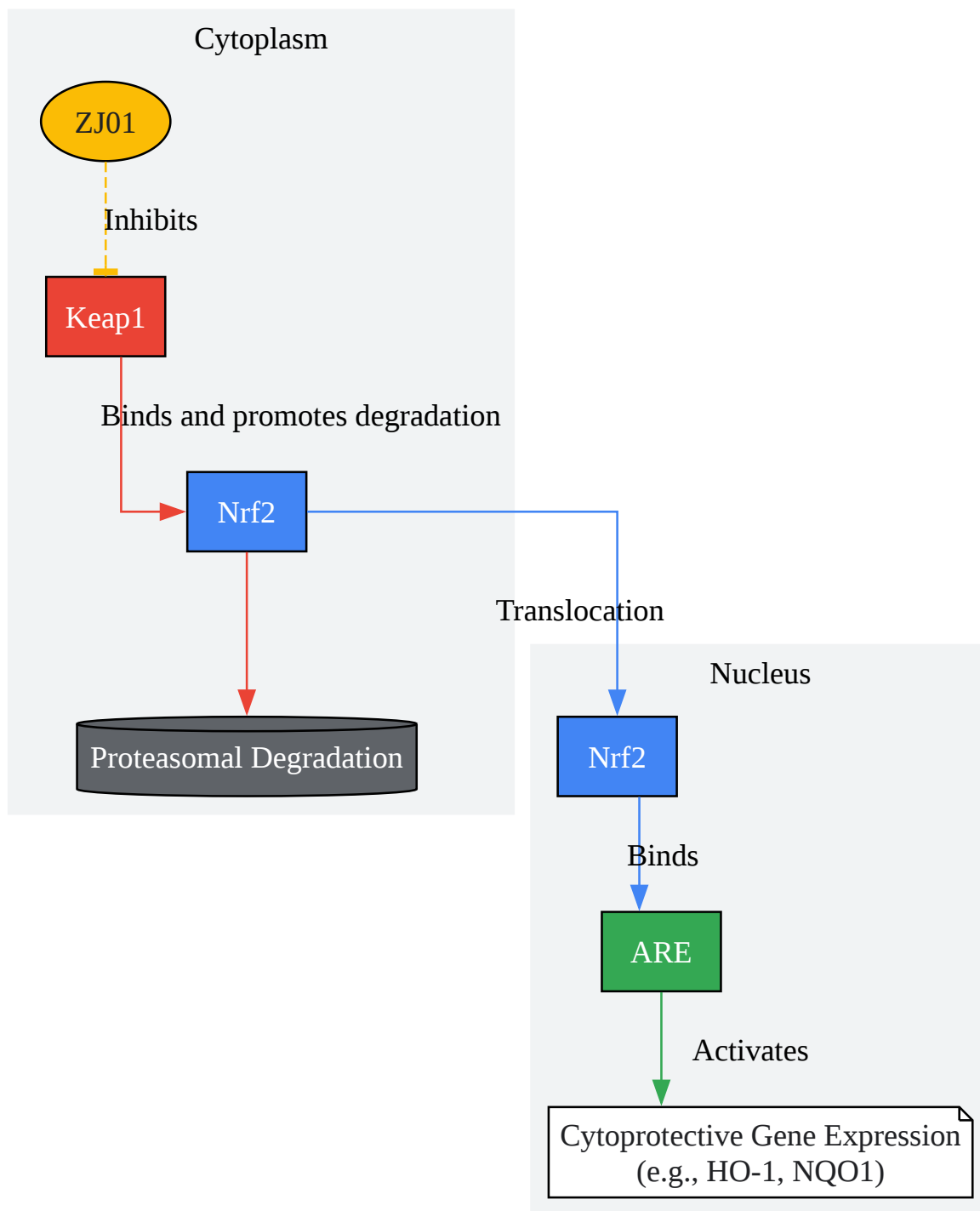
## Discovery and Screening

**ZJ01** was identified from an in-house library containing 569 compounds through a screening cascade designed to find inhibitors of the Keap1-Nrf2 PPI.[2] The initial screening utilized a fluorescence polarization (FP) assay, which identified **ZJ01** as a promising hit.

## Screening Funnel

The logical workflow for the identification of **ZJ01** is depicted below.





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## References

- 1. ZJ01, a Small Molecule Inhibitor of the Kelch-Like ECH-Associated Protein 1-Nuclear Factor Erythroid 2-Related Factor 2 (Keap1-Nrf2) Protein-Protein Interaction, Reduces Hyperoxic Acute Lung Injury in a Mouse Model - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification of a novel small-molecule Keap1–Nrf2 PPI inhibitor with cytoprotective effects on LPS-induced cardiomyopathy - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Discovery and origin of compound ZJ01]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193803#discovery-and-origin-of-compound-zj01]

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